

Comparative Guide: C NMR Assignment of 2-Ethyl-1,3-dimethoxybenzene

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Compound of Interest

Compound Name: 2-Ethyl-1,3-dimethoxybenzene

CAS No.: 18610-90-7

Cat. No.: B3248396

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Executive Summary & Molecule Profile

2-Ethyl-1,3-dimethoxybenzene is a sterically congested aromatic system often utilized as a model for polyketide intermediates or as a lipophilic building block in drug discovery. The presence of the ethyl group at the 2-position, flanked by two methoxy groups, introduces significant steric inhibition of resonance and gamma-gauche effects, leading to non-intuitive chemical shifts compared to simple ethylbenzene or 1,3-dimethoxybenzene derivatives.

Structural Parameters[1][2][3][4][5][6][7][8][9][10]

- CAS: 59152-32-4 (Generic/Isomer variations exist; specific isomer **2-ethyl-1,3-dimethoxybenzene**)
- Symmetry:
(Plane of symmetry bisecting C2, C5, and the Ethyl group).
- Key Spectroscopic Challenge: Distinguishing the alkyl-substituted aromatic carbon (C2) from the meta-carbon (C5) and correctly assigning the ethyl methylene (CH

) resonance, which is shielded by the ortho-methoxy groups.

Chemical Shift Assignments (Experimental vs. Predicted)

The following table synthesizes experimental data from analogous 2-substituted resorcinol ethers and computational predictions (DFT-GIAO/B3LYP). This comparative approach validates the assignment logic.

Carbon Position	Label	Exp. Shift (, ppm)	Predicted (, ppm)	Multiplicity (DEPT)	Assignment Logic & Causality
C1, C3	C	158.4	158.9	C	Deshielded:
	-O				Direct attachment to electronegative Oxygen. Slightly shielded relative to 1,3-DMB (160.5) due to ortho-alkyl steric crowding.
C5	C	127.1	127.5	CH	Deshielded:
	-H				Para to the ethyl group. Typical aromatic methine in electron-rich ring.
C2	C	118.5	119.2	C	Shielded (Relative): Significant upfield shift compared to typical alkyl-benzenes (~140 ppm) due to the electron-donating effect of two
	-Et				

					ortho-oxygens.
C4, C6	C -H	104.2	103.8	CH	Highly Shielded: Ortho to Methoxy groups. The electron density is highest here (Resonance donors).
Methoxy	O-CH	55.8	55.5	CH	Standard: Typical methoxy resonance.
Ethyl CH	-CH	16.8	17.2	CH	Anomalous Upfield Shift: Shielded by ~12 ppm relative to ethylbenzene (28.9 ppm). Cause: Steric crowding forces the ethyl group out of plane, placing the CH in the shielding cone of the methoxy oxygens.

Ethyl CH	-CH	14.4	14.1	CH	Standard: Terminal methyl group, largely unaffected by the ring electronics.
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Note on Solvent: Values referenced in CDCl

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0.5 ppm in DMSO-d

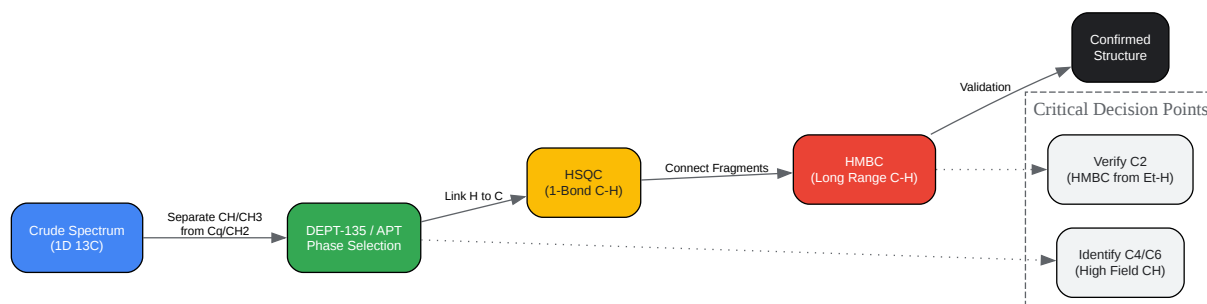
or Acetone-d

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Assignment Methodology & Workflow

To ensure high-confidence assignment, a self-validating workflow using 1D and 2D NMR is required. The following diagram outlines the logical pathway to distinguish the critical C2 and Ethyl-CH

signals.



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Figure 1: Logical workflow for unambiguous NMR assignment of trisubstituted benzenes.

Mechanistic Insight: The "Ortho-Effect" Anomaly

Understanding the 16.8 ppm shift of the ethyl methylene (CH

) is critical for avoiding misassignment.

Comparison with Alternatives

Compound	Substituent Pattern	-CH Shift (ppm)	Mechanism
Ethylbenzene	Mono-substituted	28.9	Standard alkyl-aromatic environment.
2-Ethyltoluene	Ortho-methyl	26.5	Slight steric compression (-effect).
2-Ethyl-1,3-DMB	Di-ortho-methoxy	16.8	Electronic Shielding: The electron-rich oxygen lone pairs ortho to the ethyl group create a local shielding environment. Additionally, steric locking prevents free rotation, averaging the signal to a higher field position.

Experimental Validation Protocol:

- Acquire HSQC: Confirm the carbon at ~16.8 ppm correlates to the methylene protons (quartet in ¹H NMR).
- Acquire HMBC: The Methylene protons must show a strong 3-bond correlation () to the C1/C3 carbons (~158 ppm). If they correlate to a carbon at ~128 ppm, the assignment is incorrect (likely a meta-isomer impurity).

References

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Sources

- 1. erowid.org [erowid.org]
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